

# physical and chemical properties of Methyl 2-(4-bromophenyl)-2,2-dimethylacetate

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## Compound of Interest

Compound Name: Methyl 2-(4-bromophenyl)-2,2-dimethylacetate

Cat. No.: B014716

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## An In-depth Technical Guide to Methyl 2-(4-bromophenyl)-2,2-dimethylacetate

For Researchers, Scientists, and Drug Development Professionals

Introduction:

**Methyl 2-(4-bromophenyl)-2,2-dimethylacetate**, with CAS number 154825-97-5, is a chemical compound utilized primarily in the field of organic synthesis.<sup>[1]</sup> It serves as a key intermediate in the creation of more complex molecules, particularly within the pharmaceutical and material science industries.<sup>[1]</sup> Its distinct structure, featuring a brominated phenyl group and a dimethylacetate moiety, makes it a versatile building block for developing novel compounds with specific therapeutic or material properties.<sup>[1]</sup> This guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its primary applications.

## Core Properties and Identifiers

The fundamental physical and chemical characteristics of **Methyl 2-(4-bromophenyl)-2,2-dimethylacetate** are summarized below, providing essential data for laboratory and research applications.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrO <sub>2</sub> [1][2][3]
Molecular Weight	257.12 g/mol [1][2][3][4]
Appearance	Colourless oil[1] or Clear Colorless to Pale Yellow liquid[4]
Boiling Point	290°C[1][5]
Density	1.337 g/cm <sup>3</sup> [1][4][5]
Flash Point	129°C[1][5]
Water Solubility	43 mg/L at 20°C[1]
Refractive Index	1.522[1]
Vapor Pressure	0.00209 mmHg at 25°C[1]
Topological Polar Surface Area (TPSA)	26.3 Å <sup>2</sup> [2]
LogP	2.8997[2] / 3.28[6]

## Compound Identifiers and Synonyms

Identifier Type	Value
CAS Number	154825-97-5[1][2][3][7]
MDL Number	MFCD02683357[2][7]
PubChem CID	3651431[8]
EINECS	1308068-626-2[1]
InChI Key	JTYDXPPFLQSEAQ-UHFFFAOYSA-N[6][8]
SMILES	<chem>BrC1=CC=C(C=C1)C(C(=O)OC)(C)C</chem> [2][8]
Synonyms	methyl 2-(4-bromophenyl)-2-methylpropanoate[1][7], p-Bromo-alpha,alpha-Dimethylphenylacetic acid methyl ester[1], Benzeneacetic acid, 4-bromo- $\alpha,\alpha$ -dimethyl-, methyl ester[1][6]

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **Methyl 2-(4-bromophenyl)-2,2-dimethylacetate** are crucial for its practical application in research and development.

## Synthesis Protocol

A common method for the synthesis of **Methyl 2-(4-bromophenyl)-2,2-dimethylacetate** involves the methylation of a precursor ester.[7]

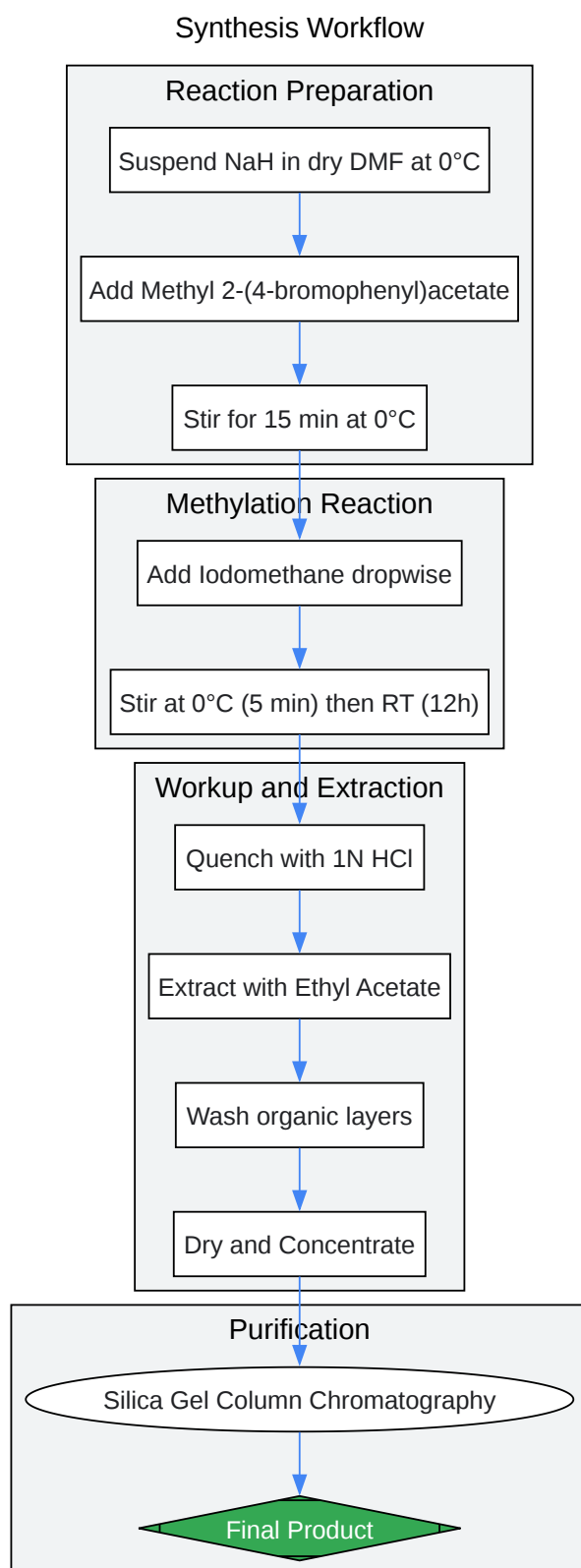
Materials:

- Methyl 2-(4-bromophenyl)acetate
- Sodium hydride (60% dispersion in oil)
- Iodomethane
- Dry N,N-Dimethylformamide (DMF)

- 1N HCl aqueous solution
- Ethyl acetate
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane

Procedure:

- A suspension is created by adding sodium hydride (4.80 mmol) to dry DMF (11 mL) at 0 °C.  
[7]
- Methyl 2-(4-bromophenyl)acetate (2.2 mmol) is slowly added to this suspension.[7]
- The reaction mixture is stirred for 15 minutes at 0 °C.[7]
- Iodomethane (0.10 mmol) is added dropwise to the mixture.[7]
- Stirring is continued for 5 minutes at 0 °C, after which the mixture is brought to room temperature and stirred for 12 hours.[7]
- The reaction is quenched with 1N HCl aqueous solution (1 mL).[7]
- The product is extracted with ethyl acetate (3 x 2 mL).[7]
- The combined organic layers are washed with water (3 x 2 mL) and saturated saline (2 mL).  
[7]
- The solution is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.[7]
- The residue is purified by silica gel column chromatography, eluting with a gradient of 0% to 5% ethyl acetate in hexane to yield the final product.[7]



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Synthesis of **Methyl 2-(4-bromophenyl)-2,2-dimethylacetate**.

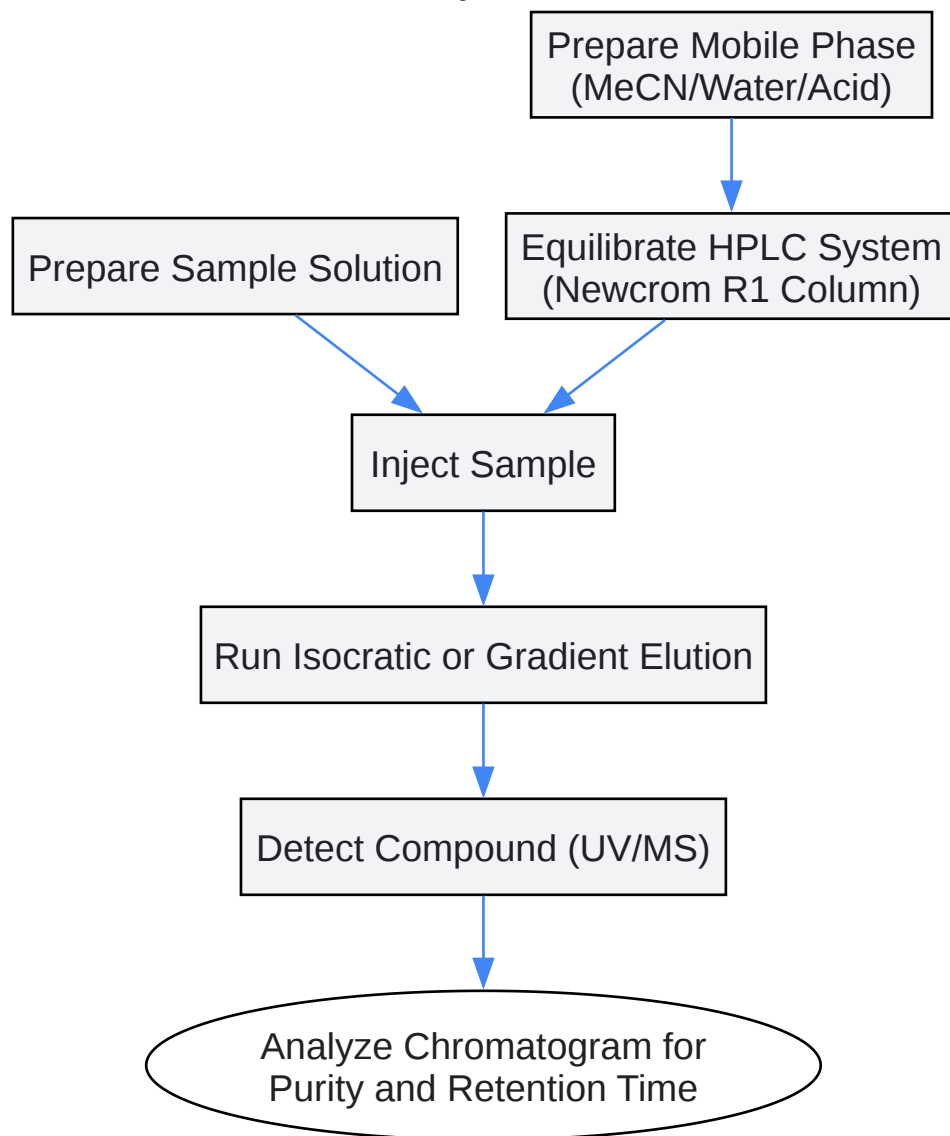
## Analytical Protocol: HPLC

Reverse-phase High-Performance Liquid Chromatography (RP-HPLC) is a suitable method for analyzing the purity of **Methyl 2-(4-bromophenyl)-2,2-dimethylacetate**.<sup>[6]</sup>

Instrumentation and Conditions:

- Column: Newcrom R1 HPLC column.<sup>[6]</sup>
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.<sup>[6]</sup> For Mass Spectrometry (MS) compatible applications, formic acid should be used in place of phosphoric acid.<sup>[6]</sup>
- Detection: Standard UV or MS detector.
- Application: This method is scalable and can be adapted for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies.<sup>[6]</sup>

## HPLC Analysis Workflow



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General workflow for HPLC analysis.

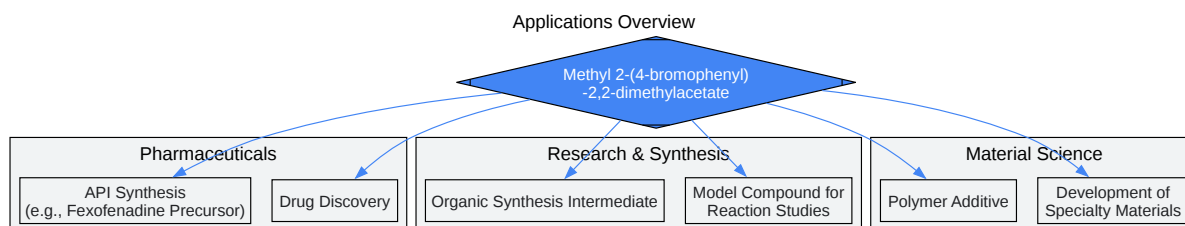
## Applications and Reactivity

**Methyl 2-(4-bromophenyl)-2,2-dimethylacetate** is a valuable intermediate with applications across several scientific domains.

- **Pharmaceutical Industry:** It serves as a starting material or key intermediate in the synthesis of new drug candidates.<sup>[1]</sup> Its structure is a component for building more complex active pharmaceutical ingredients (APIs).<sup>[1][5]</sup> For instance, the corresponding carboxylic acid, 2-

(4-bromophenyl)-2-methylpropanoic acid, is a known key intermediate in the manufacturing of the antihistamine fexofenadine.[9]

- **Organic Synthesis:** The compound's reactivity makes it a versatile building block for creating a variety of organic molecules.[1] The bromo-substituent allows for cross-coupling reactions (e.g., Suzuki, Heck), while the ester group can be hydrolyzed or transformed into other functional groups.
- **Chemical Research:** It is used as a model compound for studying reaction mechanisms and developing new synthetic methodologies.[1]
- **Material Science:** This compound can be incorporated into polymers or other materials to enhance properties such as stability, reactivity, or selectivity.[1]



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Key application areas for the title compound.

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